

biological activity of 3-Amino-3-(2-methoxyphenyl)propanoic acid

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Compound of Interest

Compound Name: 3-Amino-3-(2-methoxyphenyl)propanoic acid

Cat. No.: B025120

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An in-depth analysis of the scientific literature reveals that **3-Amino-3-(2-methoxyphenyl)propanoic acid** is primarily recognized for its role as a synthetic intermediate rather than for its intrinsic biological activity. This technical guide will therefore focus on its application as a key building block in the synthesis of pharmacologically active molecules, with a particular emphasis on its use in the development of GABA analogues.

Role in the Synthesis of GABA Analogues

3-Amino-3-(2-methoxyphenyl)propanoic acid serves as a crucial precursor for the synthesis of various derivatives, most notably γ -amino- β -hydroxybutyric acid (GABOB) esters. These esters are designed as prodrugs to enhance the lipophilicity and bioavailability of GABOB, a metabolite of the inhibitory neurotransmitter γ -aminobutyric acid (GABA). The ortho-methoxyphenyl group from the parent compound is a key feature in some of these analogues.

Quantitative Data on a Key Derivative: GABOB-OM

While quantitative data on the direct biological activity of **3-Amino-3-(2-methoxyphenyl)propanoic acid** is not available, its derivative, GABOB-OM (γ -amino- β -hydroxybutyric acid ortho-methoxyphenyl ester), has been studied.

| Compound | Assay | Result (IC50) | Species |
|----------|-------------------------------|---------------|---------|
| GABOB-OM | Inhibition of [3H]GABA uptake | 130 μ M | Rat |
| GABOB-OM | Inhibition of GAD activity | > 1 mM | Rat |
| GABOB-OM | Inhibition of GABA-T activity | > 1 mM | Rat |

- GAD: Glutamate Decarboxylase
- GABA-T: GABA Transaminase
- IC50: Half maximal inhibitory concentration

Experimental Protocols

General Synthesis of GABOB-OM from 3-Amino-3-(2-methoxyphenyl)propanoic acid

The synthesis of GABOB-OM from its precursor involves several key steps. The following is a generalized protocol based on common organic synthesis techniques:

- **Protection of the Amino Group:** The amino group of **3-Amino-3-(2-methoxyphenyl)propanoic acid** is typically protected, for example, with a phthaloyl group, to prevent unwanted side reactions.
- **Activation of the Carboxylic Acid:** The carboxylic acid group is activated to facilitate the formation of an ester linkage. This can be achieved using reagents like thionyl chloride or by forming an acyl chloride.
- **Esterification:** The activated carboxylic acid is reacted with the desired alcohol, in this case, ortho-methoxyphenol, to form the ester.
- **Deprotection:** The protecting group on the amino group is removed to yield the final product, GABOB-OM.

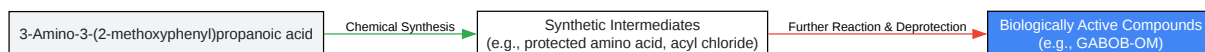
- Purification: The final compound is purified using techniques such as recrystallization or chromatography to ensure high purity.

In Vitro Evaluation of GABOB-OM

The biological activity of GABOB-OM is typically assessed through a series of in vitro assays:

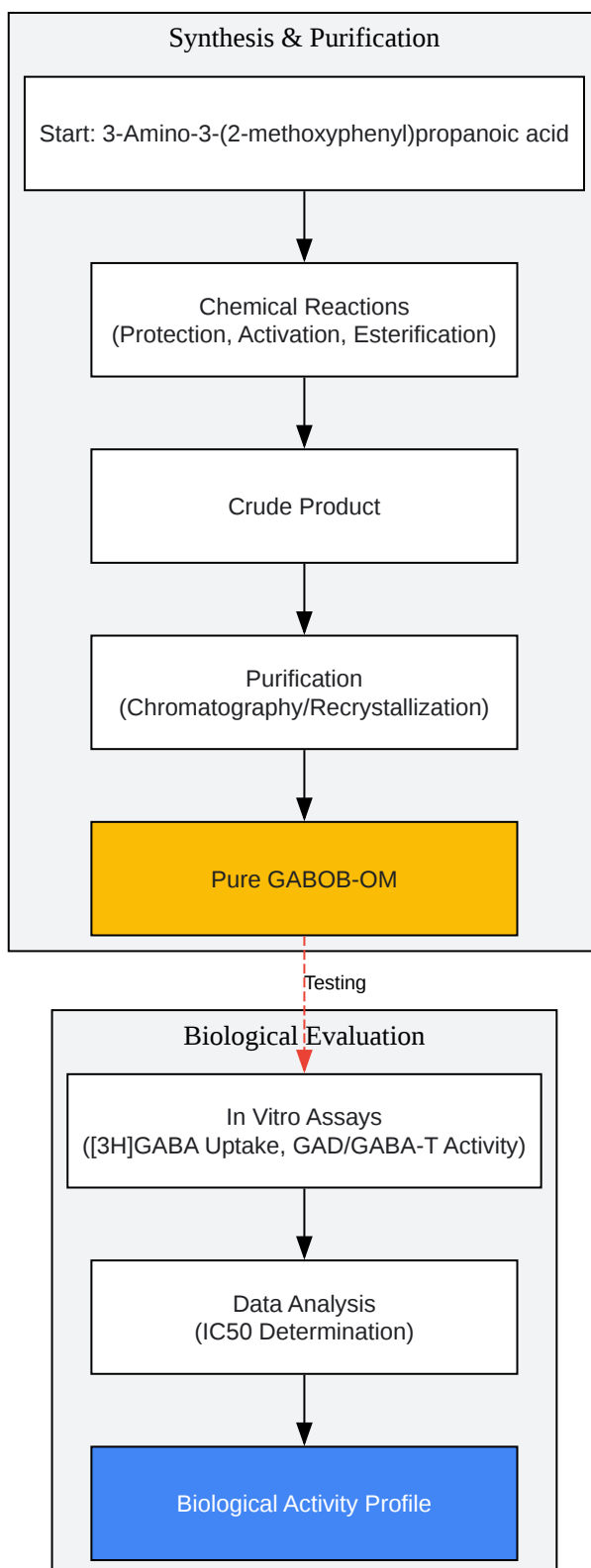
- [3H]GABA Uptake Assay:
 - Synaptosomes are prepared from rat brain tissue.
 - The synaptosomes are incubated with [3H]GABA (a radiolabeled form of GABA) in the presence and absence of varying concentrations of the test compound (GABOB-OM).
 - The uptake of [3H]GABA into the synaptosomes is measured using a scintillation counter.
 - The IC50 value is calculated, representing the concentration of the compound that inhibits 50% of the [3H]GABA uptake.
- GAD and GABA-T Activity Assays:
 - Enzyme preparations of Glutamate Decarboxylase (GAD) and GABA Transaminase (GABA-T) are obtained from rat brain homogenates.
 - The enzymes are incubated with their respective substrates in the presence and absence of the test compound.
 - Enzyme activity is determined by measuring the formation of the product (for GAD, this is GABA; for GABA-T, it is succinic semialdehyde).
 - The concentration of the test compound required to inhibit enzyme activity is determined.

Visualizations



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Caption: Logical flow from precursor to active compound.



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Caption: Generalized workflow for synthesis and evaluation.

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